

LQFM215 solubility in DMSO for research use

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Compound of Interest

Compound Name: LQFM215

Cat. No.: B15613450

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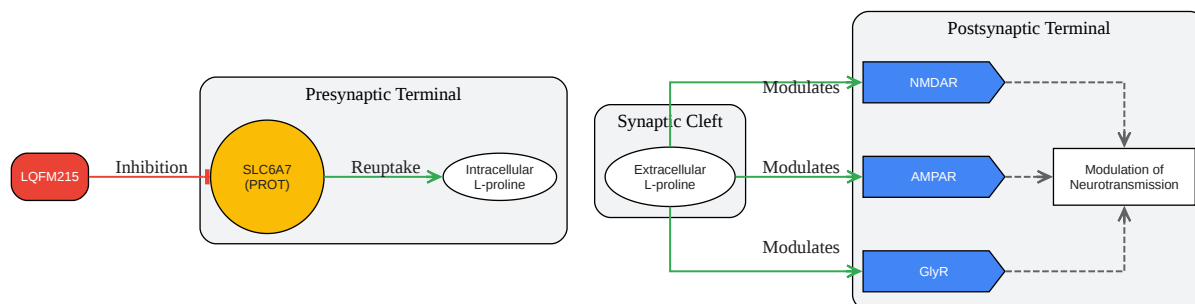
Application Notes: LQFM215

Introduction

LQFM215 is a synthetic, small-molecule inhibitor of the L-proline transporter (PROT), also known as Solute Carrier Family 6 Member 7 (SLC6A7)[1]. As a competitive inhibitor, **LQFM215** blocks the reuptake of L-proline into presynaptic neurons. This activity modulates glutamatergic neurotransmission, as L-proline is known to act on NMDA, AMPA, and glycine receptors[2][3][4][5]. Due to its role in regulating the glutamatergic system, **LQFM215** has demonstrated neuroprotective potential in models of ischemic stroke and antipsychotic effects in preclinical models of schizophrenia[2][4][5][6]. Its investigation is crucial for developing novel therapeutics targeting neurological and psychiatric disorders.

Mechanism of Action

LQFM215 exerts its biological effects by competitively binding to the active site of the L-proline transporter (PROT/SLC6A7)[7]. This inhibition elevates the concentration of synaptic L-proline. Increased L-proline levels then modulate the activity of key glutamate receptors, including the N-methyl-D-aspartate receptor (NMDAR) and α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid receptor (AMPA), as well as glycine receptors (GlyR)[2]. By influencing these receptors, **LQFM215** can mitigate the excitotoxicity associated with conditions like ischemic stroke and correct imbalances in glutamatergic signaling implicated in schizophrenia[3][6][8].



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Caption: Mechanism of action of **LQFM215**.

Key Research Applications

- **Neuroprotection Studies:** **LQFM215** has been shown to reduce infarction area and motor impairments in preclinical models of middle cerebral artery occlusion (MCAO), highlighting its potential as a neuroprotective agent in ischemic stroke[1][3].
- **Antipsychotic Research:** In ketamine-induced models of psychosis, **LQFM215** effectively reduces hyperlocomotion and enhances social interaction, suggesting its therapeutic potential for managing symptoms of schizophrenia[4][6][7].
- **In Vitro Signaling Assays:** Used in neuronal cell cultures, such as the LUHMES cell line, to study effects on cell viability, neurite growth, and mechanisms of neurotoxicity[4][7].

Quantitative Data Summary

Solubility Profile

LQFM215 is readily soluble in dimethyl sulfoxide (DMSO) but has limited solubility in aqueous solutions[7][9][10]. For most in vitro and in vivo applications, a concentrated stock solution in

DMSO is prepared first, followed by dilution in an appropriate aqueous buffer or culture medium.

Parameter	Value	Solvent	Notes	Source
Solubility	100 mg/mL	DMSO	Hygroscopic DMSO can impact solubility; use newly opened solvent. Ultrasonic treatment is recommended to facilitate dissolution.	[7]
Molar Solubility	253.45 mM	DMSO	Calculated from a molecular weight of 394.55 g/mol .	[7]
Alternative Solubility	10 mM	DMSO	[1]	

Stock Solution Preparation Table

The following table provides volumes needed to prepare common stock solution concentrations of **LQFM215** (Molecular Weight: 394.55 g/mol) [7].

Desired Concentration	Mass of LQFM215 (1 mg)	Mass of LQFM215 (5 mg)	Mass of LQFM215 (10 mg)
1 mM	2.5345 mL	12.6727 mL	25.3453 mL
5 mM	0.5069 mL	2.5345 mL	5.0691 mL
10 mM	0.2535 mL	1.2673 mL	2.5345 mL
50 mM	0.0507 mL	0.2535 mL	0.5069 mL

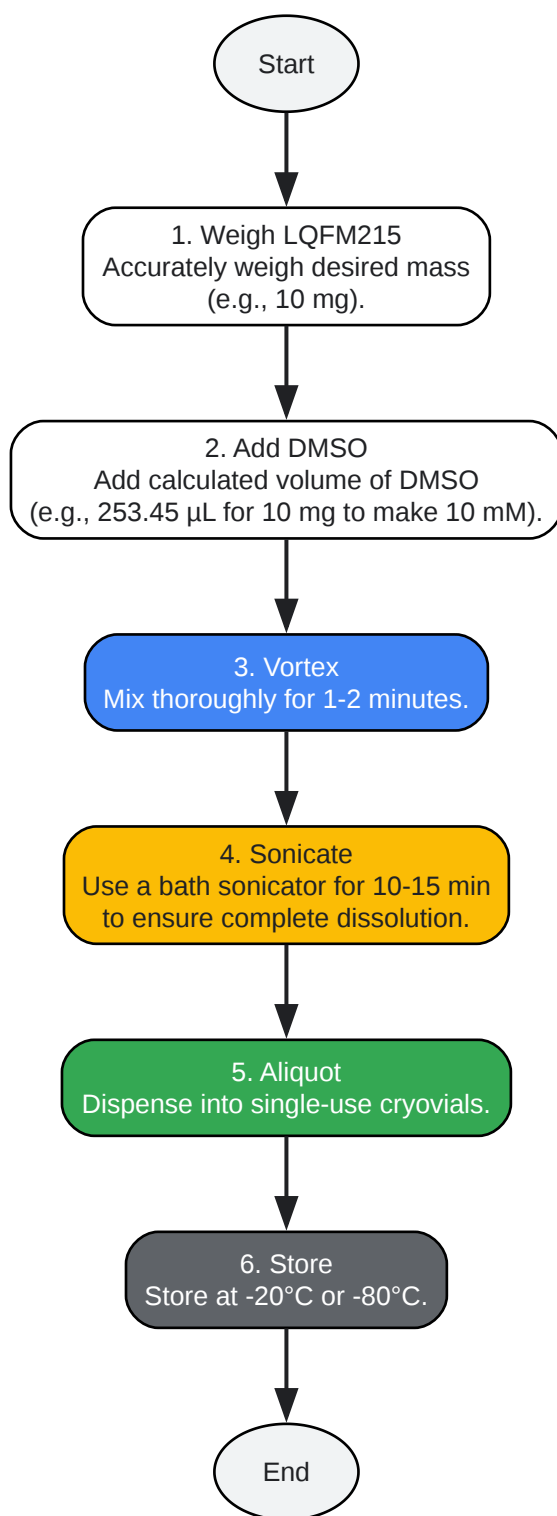
Experimental Protocols

Protocol 1: Preparation of a 100 mM Concentrated Stock Solution in DMSO

This protocol details the preparation of a high-concentration stock solution of **LQFM215** for long-term storage and subsequent dilution.

Materials:

- **LQFM215** powder (MW: 394.55 g/mol)
- Anhydrous/low-water content Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Sterile pipette and tips
- Vortex mixer
- Bath sonicator



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Caption: Workflow for preparing **LQFM215** stock solution.

Procedure:

- Preparation: Work in a clean, sterile environment, such as a laminar flow hood, especially if the solution will be used in cell culture.
- Weighing: Accurately weigh the desired amount of **LQFM215** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Solvent Addition: Using a calibrated pipette, add the appropriate volume of high-purity DMSO to the tube to achieve the target concentration (e.g., for 10 mg of **LQFM215**, add 253.45 μ L of DMSO to make a 10 mM solution).
- Dissolution:
 - Tightly cap the tube and vortex vigorously for 1-2 minutes.
 - To ensure complete dissolution, place the tube in a bath sonicator for 10-15 minutes[7]. Visually inspect the solution to confirm that no solid particles remain.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles[7].
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[7].

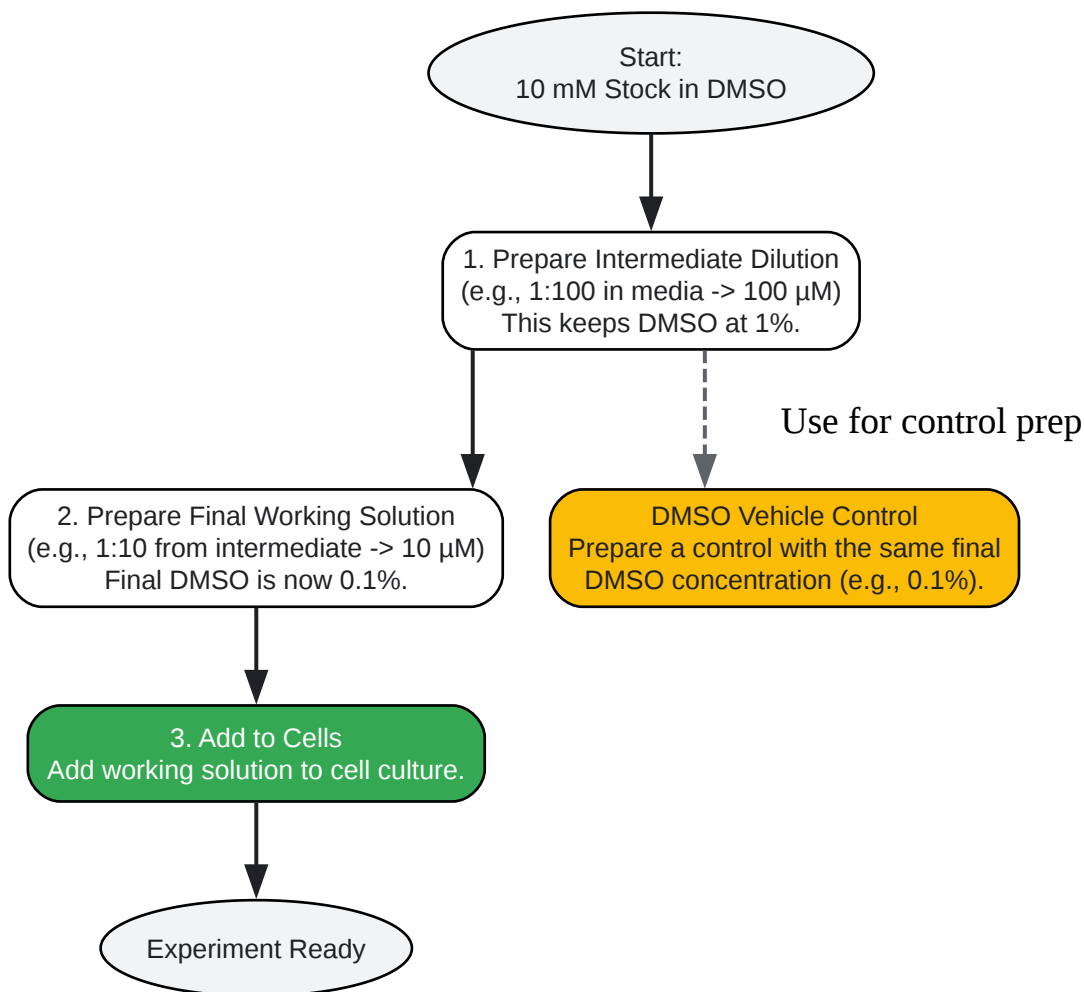
Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

This protocol describes the serial dilution of the DMSO stock solution into cell culture medium to achieve the final desired experimental concentrations.

Materials:

- **LQFM215** concentrated stock solution in DMSO (from Protocol 1)
- Sterile cell culture medium (appropriate for the cell line)
- Sterile microcentrifuge tubes

- Sterile pipettes and tips



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Caption: Workflow for preparing working solutions.

Procedure:

- Thaw Stock Solution: Thaw one aliquot of the concentrated **LQFM215** stock solution at room temperature.
- Intermediate Dilution (Recommended): To avoid precipitation and minimize DMSO shock to cells, perform a serial dilution.
 - First, prepare an intermediate, high-concentration working stock by diluting the DMSO stock solution in cell culture medium. For example, add 10 µL of a 10 mM stock to 990 µL

of medium to create a 100 μM solution (with 1% DMSO). Mix gently by pipetting.

- Final Working Dilution:
 - Use the intermediate dilution to prepare the final concentrations needed for the experiment. For example, to make a 10 μM final solution, add 100 μL of the 100 μM intermediate solution to 900 μL of cell culture medium.
 - This two-step process ensures the final concentration of DMSO in the culture is low (in this example, 0.1%), which is generally well-tolerated by most cell lines[11][12].
- Vehicle Control: It is critical to prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of **LQFM215** used in the experiment[11]. This allows for the differentiation of compound-specific effects from solvent effects.
- Application to Cells: Aspirate the old medium from the cells and replace it with the medium containing the final concentrations of **LQFM215** or the vehicle control[13].

Important Considerations

- DMSO Toxicity: The final concentration of DMSO in cell culture should typically be kept below 0.5%, and ideally at or below 0.1%, to avoid cytotoxicity[11][12]. The tolerance to DMSO can be cell line-dependent and should be determined empirically if necessary.
- Solubility Limits: When diluting the DMSO stock in aqueous solutions, be mindful of the compound's solubility limits. Rapid dilution or high final concentrations may cause the compound to precipitate. A stepwise dilution process is recommended[11].
- Storage: Store powdered **LQFM215** at -20°C for up to 3 years. Once dissolved in DMSO, store aliquots at -80°C for up to 6 months or -20°C for up to 1 month. Avoid repeated freeze-thaw cycles[7].

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References

- 1. LQFM215 | SLC6A7 inhibitor | Probechem Biochemicals [probechem.com]
- 2. researchgate.net [researchgate.net]
- 3. L-proline transporter inhibitor (LQFM215) promotes neuroprotection in ischemic stroke - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Novel Proline Transporter Inhibitor (LQFM215) Presents Antipsychotic Effect in Ketamine Model of Schizophrenia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Novel Proline Transporter Inhibitor (LQFM215) Presents Antipsychotic Effect in Ketamine Model of Schizophrenia [kops.uni-konstanz.de]
- 6. researchgate.net [researchgate.net]
- 7. medchemexpress.com [medchemexpress.com]
- 8. researchgate.net [researchgate.net]
- 9. medchemexpress.com [medchemexpress.com]
- 10. medchemexpress.com [medchemexpress.com]
- 11. medchemexpress.cn [medchemexpress.cn]
- 12. researchgate.net [researchgate.net]
- 13. lifetein.com [lifetein.com]
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